

In-Depth Technical Guide: Safety Data for 3-(Methoxydimethylsilyl)propyl Acrylate

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Compound of Interest

Compound Name: 3-(Methoxydimethylsilyl)propyl
acrylate

Cat. No.: B048188

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for **3-(Methoxydimethylsilyl)propyl acrylate** (CAS RN: 11918-90-2), a versatile silane coupling agent. The information is compiled from safety data sheets and chemical databases to ensure researchers and professionals can handle this compound safely.

Section 1: Chemical Identification and Properties

This substance is identified as **3-(Methoxydimethylsilyl)propyl acrylate**, often stabilized with MEHQ (Monomethyl ether hydroquinone).^[1] It is used as a coupling agent in the preparation of nanocomposites, such as Al₂O₃/PMMA.^{[2][3]}

Identifier	Value	Source
Chemical Name	3-(Methoxydimethylsilyl)propyl acrylate	[1]
Synonyms	Acrylic Acid 3-(Methoxydimethylsilyl)propyl Ester	[1]
CAS Number	111918-90-2	[1]
Molecular Formula	C ₉ H ₁₈ O ₃ Si	[1][2]
Molecular Weight	202.33 g/mol	[2]

Physical and Chemical Properties	Value	Source
Physical State	Liquid	
Appearance	Colorless to Almost Colorless Clear Liquid	
Boiling Point	54-55°C @ 0.1mm Hg	[3]
Flash Point	85°C	[3]
Density	0.929±0.06 g/cm ³ (Predicted)	[3]
Refractive Index	1.4340 to 1.4380	[3]
Purity	>95.0% (GC)	[1]
Storage Temperature	Frozen (<0°C), in a dark place under an inert atmosphere	[3]

Section 2: Hazard Identification and Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), this compound is classified as a skin and eye irritant.[1] It is also a combustible liquid.

Hazard Classification	Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation.
Flammable Liquids	Category 4	H227: Combustible liquid.

GHS Label Elements:[1]

- Pictogram: GHS07 (Exclamation mark)
- Signal Word: Warning

Precautionary Statements:[1]

Code	Statement
P210	Keep away from heat/sparks/open flames/hot surfaces. — No smoking.
P264	Wash hands and face thoroughly after handling.
P280	Wear protective gloves, eye protection.
P302+P352	IF ON SKIN: Wash with plenty of water.
P332+P313	If skin irritation occurs: Get medical advice or attention.
P362+P364	Take off contaminated clothing and wash it before reuse.
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P337+P313	If eye irritation persists: Get medical advice or attention.
P370+P378	In case of fire: Use dry sand, dry chemical or alcohol-resistant foam to extinguish.
P403+P235	Store in a well-ventilated place. Keep cool.
P501	Dispose of contents/ container to an approved waste disposal plant.

Section 3: Emergency Procedures and First Aid

Detailed methodologies for emergency response are crucial for laboratory safety.

First Aid Measures

Exposure Route	Procedure
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. Get medical advice/attention if you feel unwell.
Skin Contact	Take off immediately all contaminated clothing. Wash with plenty of water. If skin irritation occurs, get medical advice or attention.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice or attention.
Ingestion	Rinse mouth. Get medical advice/attention if you feel unwell.

A rescuer should wear personal protective equipment, such as rubber gloves and air-tight goggles.^[1]

Firefighting Measures

- Suitable Extinguishing Media: Dry chemical, foam, carbon dioxide.^[1]
- Unsuitable Extinguishing Media: Water, as it may scatter and spread the fire.^[1]
- Protective Equipment: Wear self-contained breathing apparatus if necessary.^[4]

Accidental Release Measures

In the event of a spill, follow these procedures:

- Remove all sources of ignition.
- Use spark-proof tools and explosion-proof equipment.
- Absorb the spilled material in dry sand or an inert absorbent.
- Collect the material into a covered container.

- For large spills, contain the spill by bunding.
- Dispose of the collected material in accordance with local, regional, and national regulations.
[\[1\]](#)

Section 4: Handling, Storage, and Personal Protection

Experimental Protocols for Safe Handling and Storage

- Handling: Handle in a well-ventilated area. Wear suitable protective equipment. Prevent the generation of vapor or mist. Keep away from flames and hot surfaces and take measures to prevent the buildup of electrostatic charge. Use explosion-proof equipment. Wash hands and face thoroughly after handling. If possible, use a closed system or local exhaust ventilation. Avoid contact with skin, eyes, and clothing.[\[1\]](#)
- Storage: Store in a cool, well-ventilated place. Keep the container tightly closed. It is recommended to store in a freezer at temperatures below 0°C.[\[3\]](#)

Exposure Controls and Personal Protection

Control Measure	Specification
Engineering Controls	Install a closed system or local exhaust ventilation. Ensure safety showers and eye baths are readily available. [1]
Respiratory Protection	Vapor respirator. Follow local and national regulations. [1]
Hand Protection	Protective gloves. [1]
Eye Protection	Safety glasses. A face-shield may be required depending on the situation. [1]
Skin and Body Protection	Protective clothing and boots as required. [1]

Section 5: Stability and Reactivity

- Reactivity: No specific data is available for this compound.

- Chemical Stability: Assumed to be stable under recommended storage conditions.
- Hazardous Polymerization: May occur.^[1]

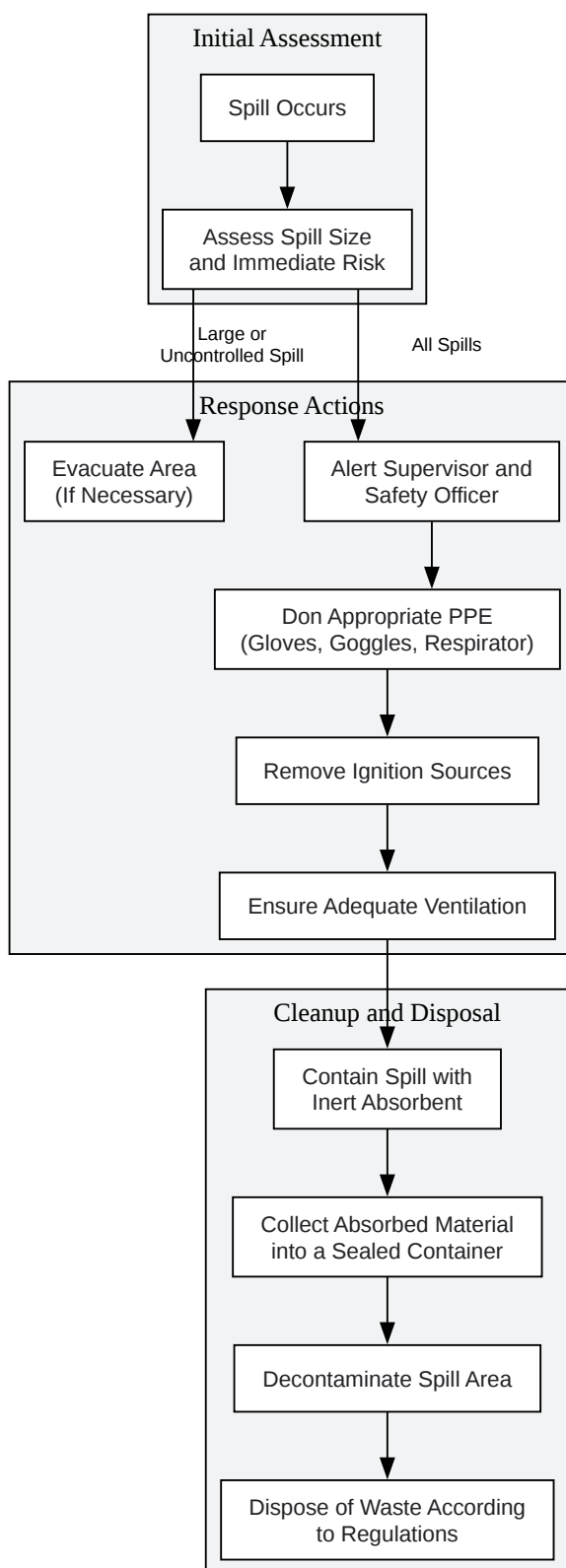
Section 6: Toxicological and Ecological Information

Detailed toxicological and ecological data for **3-(Methoxydimethylsilyl)propyl acrylate** are not readily available in the searched resources. It is recommended to handle the substance with care, assuming potential toxicity based on its classification as a skin and eye irritant.

Section 7: Visualizing Safety Workflows

Emergency Response for Chemical Spill

The following diagram illustrates a logical workflow for responding to a chemical spill of **3-(Methoxydimethylsilyl)propyl acrylate** in a laboratory setting.



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Caption: Workflow for handling a chemical spill.

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